

Application Note: Enantioselective Synthesis of Chiral Cyclopropylamines

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Compound of Interest

Compound Name: (2,2,3,3-Tetramethylcyclopropyl)methanamine

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Introduction & Strategic Overview

Chiral cyclopropylamines are highly sought-after pharmacophores in modern drug development due to their rigid, restricted conformational space, which enhances target affinity and metabolic stability. However, their synthesis is notoriously challenging due to high ring strain and the difficulty of controlling absolute stereochemistry. This application note details two state-of-the-art, self-validating methodologies for the enantioselective construction of these motifs:

- Diastereoselective Grignard Addition to N-Sulfinyl α -Chloro Ketimines: A robust method for synthesizing 1-substituted cyclopropylamines[1].
- Cu-Catalyzed Three-Component Cyclopropene Alkenylation: A highly enantioselective approach yielding fully substituted chiral cyclopropylamines[2].

Mechanistic Principles & Causality in Experimental Design

Chemodivergent Grignard Addition via Cyclopropylideneamine Intermediates

The reaction of N-sulfinyl α -chloro ketimines with Grignard reagents proceeds via a fascinating cascade. The first equivalent of the Grignard reagent acts unconventionally as a base, triggering a 1,3-dehydrohalogenation to form a highly reactive cyclopropylideneamine intermediate[3]. The second equivalent then acts as a nucleophile.

- **Causality of Chemodivergence:** The basicity and steric profile of the Grignard reagent strictly dictate the reaction pathway. Alkyl and aryl magnesium halides selectively attack the cyclopropylideneamine to form chiral N-(1-substituted cyclopropyl)-tert-butanefulfinamides[4]. Conversely, the use of allylmagnesium chloride triggers a rearrangement pathway, leading predominantly to aziridines instead of cyclopropylamines[1].

Cu-Catalyzed Enantioselective Alkenylamination of Cyclopropenes

For polysubstituted cyclopropylamines, functionalizing a pre-existing strained ring is thermodynamically favorable[2]. The Cu-catalyzed three-component coupling of 3,3-disubstituted cyclopropenes, alkenyl boronic esters, and hydroxylamine esters provides an elegant, highly controlled solution.

- **Mechanistic Causality:** The reaction initiates with the transmetalation of the alkenyl boronate with a Cu(I) catalyst to form an alkenyl copper(I) species. This species coordinates to the cyclopropene, undergoing an enantioselective migratory insertion to form a chiral cyclopropyl copper intermediate[2]. Electrophilic trapping by the hydroxylamine ester yields the polysubstituted cyclopropylamine with exceptional enantiocontrol, bypassing the typical ring-opening side reactions associated with strained alkenes.

Quantitative Data Summary

Synthetic Strategy	Catalyst/Reagent System	Substrate Scope	Yield Range	Enantiomeric Excess (ee) / Diastereomeric Ratio (dr)	Ref
Grignard Addition to Ketimines	RMgX (Alkyl/Aryl)	N-sulfinyl α -chloro ketimines	45–85%	Good dr (up to 95:5)	[1]
Cu-Catalyzed Alkenylamination	CuOt-Bu / Bisphosphine	3,3-disubstituted cyclopropenes	60–92%	>95% ee	[2]
CuH-Catalyzed Hydroamination	CuH / DTBM-SEGPPOS	1-substituted cyclopropenes	70–95%	>90% ee	[5]

Experimental Protocols

Protocol A: Synthesis of Chiral N-(1-Alkyl/Aryl cyclopropyl)-tert-butanefinamides

This protocol describes the step-by-step diastereoselective synthesis starting from N-sulfinyl α -chloro ketimines[\[1\]](#).

Reagents & Materials:

- Chiral N-sulfinyl α -chloro ketimine (1.0 equiv)
- Grignard reagent (AlkylMgBr or ArylMgBr, 2.5 equiv)
- Anhydrous THF
- Saturated aqueous NH_4Cl

- Dry HCl in 1,4-dioxane (for deprotection)

Step-by-Step Methodology:

- Preparation: Flame-dry a Schlenk flask under argon and charge with the chiral N-sulfinyl α -chloro ketimine (1.0 mmol) dissolved in anhydrous THF (10 mL).
- Temperature Control: Cool the reaction mixture to -78 °C using a dry ice/acetone bath.
Crucial Step: Strict temperature control prevents premature decomposition of the ketimine.
- Nucleophilic Addition: Dropwise add the Grignard reagent (2.5 mmol) over 15 minutes. The first equivalent acts as a base to induce 1,3-dehydrohalogenation, forming the cyclopropylideneamine[3].
- Maturation: Stir the mixture at -78 °C for 2 hours, then allow it to slowly warm to room temperature overnight.
- Quenching & Extraction: Quench the reaction with saturated aqueous NH_4Cl (10 mL). Extract the aqueous layer with EtOAc (3 x 15 mL).
- Purification: Dry the combined organic layers over anhydrous MgSO_4 , concentrate in vacuo, and purify via flash column chromatography (Hexanes/EtOAc) to isolate the cyclopropylamine derivative.
- Deprotection (Optional): To obtain the unprotected primary amine, treat the product with a saturated solution of dry HCl in 1,4-dioxane for 15 minutes at room temperature (>85% yield) [1].

Protocol B: Cu-Catalyzed Three-Component Cyclopropene Alkenylation

This protocol details the highly enantioselective assembly of polysubstituted cyclopropylamines[2].

Reagents & Materials:

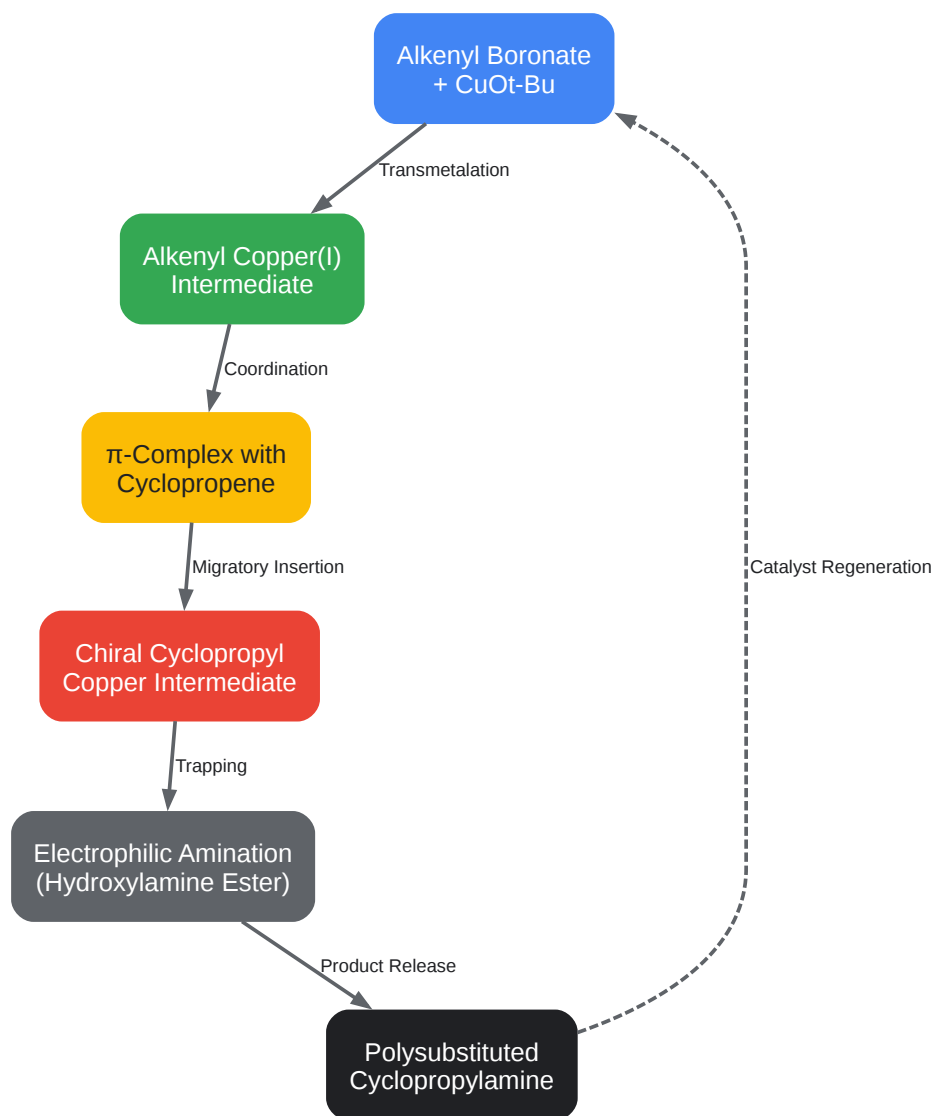
- 3,3-disubstituted cyclopropene (1.0 equiv)

- Alkenyl boronic ester (1.5 equiv)
- Morpholino hydroxyamine ester (1.2 equiv)
- CuOt-Bu (10 mol%)
- Chiral Bisphosphine Ligand (e.g., (R,R)-Ph-BPE) (12 mol%)
- Anhydrous Toluene

Step-by-Step Methodology:

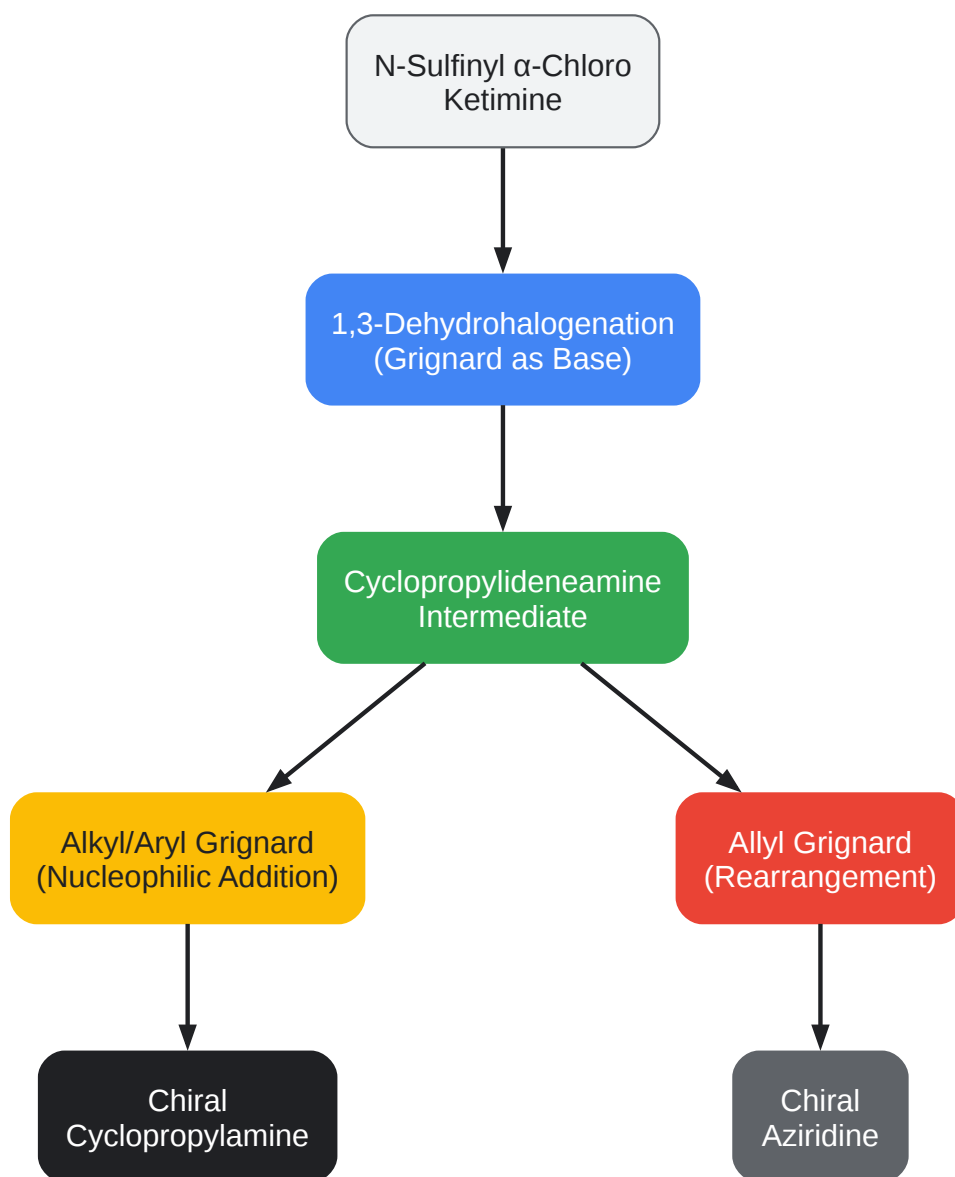
- **Catalyst Activation:** In a nitrogen-filled glovebox, mix CuOt-Bu (0.02 mmol) and the chiral bisphosphine ligand (0.024 mmol) in anhydrous toluene (1.0 mL). Stir for 30 minutes at room temperature to pre-form the active chiral Cu(I) complex.
- **Component Assembly:** To the catalyst solution, add the alkenyl boronic ester (0.3 mmol), the 3,3-disubstituted cyclopropene (0.2 mmol), and the morpholino hydroxyamine ester (0.24 mmol).
- **Reaction Execution:** Seal the vial, remove it from the glovebox, and stir at 40 °C for 24 hours. Mechanistic Note: The elevated temperature facilitates the transmetalation and subsequent enantioselective migratory insertion[2].
- **Work-up:** Dilute the mixture with dichloromethane and filter through a short pad of Celite to remove copper salts.
- **Isolation:** Concentrate the filtrate under reduced pressure and purify by silica gel chromatography to afford the enantioenriched poly-substituted cis-1,2-alkenylcyclopropylamine.

Mechanistic Visualizations



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Mechanistic cycle of Cu-catalyzed enantioselective cyclopropene alkenylation.



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Chemodivergent pathways of N-sulfinyl α -chloro ketimines with Grignard reagents.

References

- Denolf, B., Mangelinckx, S., Törnroos, K. W., & De Kimpe, N. (2007). Asymmetric Synthesis of Cyclopropylamines Starting from N-Sulfinyl α -Chloro Ketimines. *Organic Letters*, 9(2), 187-190.[[Link](#)]
- Zhang, Y., Li, Y., Zhou, W., Zhang, M., Zhang, Q., Jia, R., & Zhao, J. (2020). Assembly of polysubstituted chiral cyclopropylamines via highly enantioselective Cu-catalyzed three-component cyclopropene alkenylation. *Chemical Communications*, 56(81), 12250-12253.[[Link](#)]
- Wang, Y., & Buchwald, S. L. (2018). Diastereo- and Enantioselective CuH-Catalyzed Hydroamination of Strained Trisubstituted Alkenes. *Journal of the American Chemical Society* (PMC Archive).[[Link](#)]

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Sources

- 1. pubs.acs.org [pubs.acs.org]
- 2. Assembly of polysubstituted chiral cyclopropylamines via highly enantioselective Cu-catalyzed three-component cyclopropene alkenylation - *Chemical Communications* (RSC Publishing) [pubs.rsc.org]
- 3. pubs.acs.org [pubs.acs.org]
- 4. Thieme E-Journals - Synfacts / Abstract [thieme-connect.de]
- 5. Diastereo- and Enantioselective CuH-Catalyzed Hydroamination of Strained Trisubstituted Alkenes - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
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